Advanced Synthesis Protocol: 4-Chloro-3,6-dimethylpyridazin-1-ium-1-olate

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Compound of Interest

Compound Name:	*4-CHLORO-3,6-DIMETHYLPYRIDAZIN-1-IUM-1-OLATE*
CAS No.:	*7217-76-7*
Cat. No.:	*B7780245*

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Executive Summary

This application note details the validated synthesis protocol for **4-chloro-3,6-dimethylpyridazin-1-ium-1-olate** (also known as 4-chloro-3,6-dimethylpyridazine 1-oxide; CAS 7217-76-7). This compound is a critical heterocyclic building block, particularly in the development of pyridazinone-based herbicides and pharmaceutical intermediates.

The synthesis presents specific regiochemical challenges. Direct chlorination of the parent pyridazine often leads to non-selective halogenation or deoxygenation. Consequently, this protocol utilizes a "Nitration-Substitution" strategy, which ensures high regioselectivity at the C4 position while preserving the N-oxide moiety. This method is favored for its scalability and reproducibility compared to direct oxidation of chlorinated precursors.

Retrosynthetic Analysis & Strategy

The synthesis is designed around the electronic activation provided by the N-oxide group. The symmetry of the starting material, 3,6-dimethylpyridazine, simplifies the initial oxidation.

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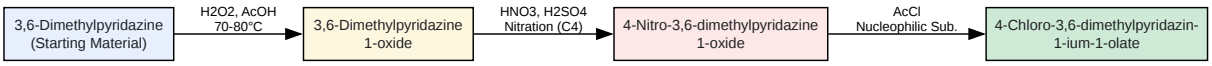
However, the subsequent functionalization requires careful control of electrophilic substitution rules.

Reaction Scheme

- N-Oxidation: Conversion of 3,6-dimethylpyridazine to its mono-N-oxide using Hydrogen Peroxide.
- Regioselective Nitration: Electrophilic aromatic substitution at the C4 position (para to the N-oxide oxygen).
- Nucleophilic Substitution (Chlorode-nitration): Displacement of the nitro group with chloride using Acetyl Chloride, preserving the N-oxide state.

Pathway Visualization



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Caption: Three-stage linear synthesis exploiting the activating and directing effects of the N-oxide moiety.

Detailed Experimental Protocol

Stage 1: Synthesis of 3,6-Dimethylpyridazine 1-oxide

Objective: Selective mono-oxidation of the diazine ring.

- Reagents:
  - 3,6-Dimethylpyridazine (1.0 eq)
  - Hydrogen Peroxide (30% aq., 2.0 eq)
  - Glacial Acetic Acid (Solvent/Catalyst)[1][2]

- Equipment: 3-neck round bottom flask, reflux condenser, temperature probe.

Procedure:

- Dissolve 3,6-dimethylpyridazine (10.8 g, 100 mmol) in glacial acetic acid (50 mL).
- Add Hydrogen Peroxide (30%, 11.3 mL, 110 mmol) dropwise at room temperature.
- Heat the mixture to 70°C for 6 hours. Monitor by TLC (EtOAc/MeOH 9:1) or HPLC.
  - Note: If starting material remains, add an additional 0.5 eq of H2O2 and continue heating.
- Concentrate the reaction mixture under reduced pressure to approx. 20% volume.
- Dilute with water (30 mL) and neutralize with solid Na2CO3 until pH 8.
- Extract with Chloroform (3 x 50 mL).
- Dry combined organics over Na2SO4, filter, and evaporate to dryness.
- Yield: ~85-90% (Off-white solid).

Stage 2: Synthesis of 4-Nitro-3,6-dimethylpyridazine 1-oxide

Objective: Regioselective introduction of a leaving group (Nitro) at position 4.

- Reagents:
  - 3,6-Dimethylpyridazine 1-oxide (from Stage 1)[3]
  - Fuming Nitric Acid (d=1.5)
  - Conc. Sulfuric Acid (H2SO4)[3][4]

Safety Warning: This reaction involves the nitration of a heterocyclic N-oxide. The product is potentially energetic. Maintain strict temperature control.

Procedure:

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- Dissolve 3,6-dimethylpyridazine 1-oxide (12.4 g, 100 mmol) in conc. H_2SO_4 (40 mL) keeping temperature < 20°C (ice bath).
- Prepare a mixture of Fuming HNO_3 (10 mL) and conc. H_2SO_4 (10 mL).
- Add the mixed acid dropwise to the reaction flask, maintaining internal temperature between 30-40°C.
  - Critical: Do not allow temperature to spike.
- After addition, heat the mixture to 90-100°C for 2-3 hours.
- Cool to room temperature and pour onto crushed ice (200 g).
- Neutralize carefully with conc. NH_4OH or solid Na_2CO_3 to pH 6-7.
- Filter the yellow precipitate (4-nitro isomer).
- Recrystallize from Ethanol if necessary.
- Yield: ~60-70%.

Stage 3: Synthesis of 4-Chloro-3,6-dimethylpyridazin-1-ium-1-olate

Objective: Nucleophilic displacement of the nitro group by chloride.

- Reagents:
  - 4-Nitro-3,6-dimethylpyridazine 1-oxide (1.0 eq)
  - Acetyl Chloride (AcCl) (excess, solvent/reagent)[5]
  - Ethanol (optional co-solvent, but neat AcCl is preferred for initial attack)

Procedure:

- Place 4-Nitro-3,6-dimethylpyridazine 1-oxide (8.5 g, 50 mmol) in a round bottom flask.

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- Add Acetyl Chloride (30 mL) slowly (Exothermic!).
- Heat the mixture to reflux (approx. 55°C) for 4-6 hours.
  - Mechanism:[1][4][6][7][8][9][10][11] The acetyl chloride facilitates the displacement of the nitro group (as NOCl/NO2) with chloride.
- Evaporate the excess Acetyl Chloride under reduced pressure.
- Treat the residue with ice-water (50 mL) to hydrolyze any O-acetyl intermediates.
- Adjust pH to 7-8 with 10% NaOH solution.
- Extract with Dichloromethane (DCM) (3 x 50 mL).
- Dry over MgSO4 and concentrate.
- Purify by column chromatography (Silica gel, DCM:MeOH gradient) or recrystallization from Acetone/Hexane.
- Final Product: **4-Chloro-3,6-dimethylpyridazin-1-ium-1-olate**.

Analytical Data Summary

Parameter	Specification	Notes
Appearance	Pale yellow to off-white crystalline solid	
Molecular Weight	158.59 g/mol	Formula: C6H7ClN2O
Melting Point	135 - 140 °C	Distinct from non-chlorinated precursor
1H NMR (CDCl3)	δ 2.45 (s, 3H, 6-Me), 2.55 (s, 3H, 3-Me), 7.35 (s, 1H, H-5)	H-5 singlet confirms 4-substitution
Mass Spec (ESI)	[M+H]+ = 159.0/161.0	Characteristic 3:1 Cl isotope pattern

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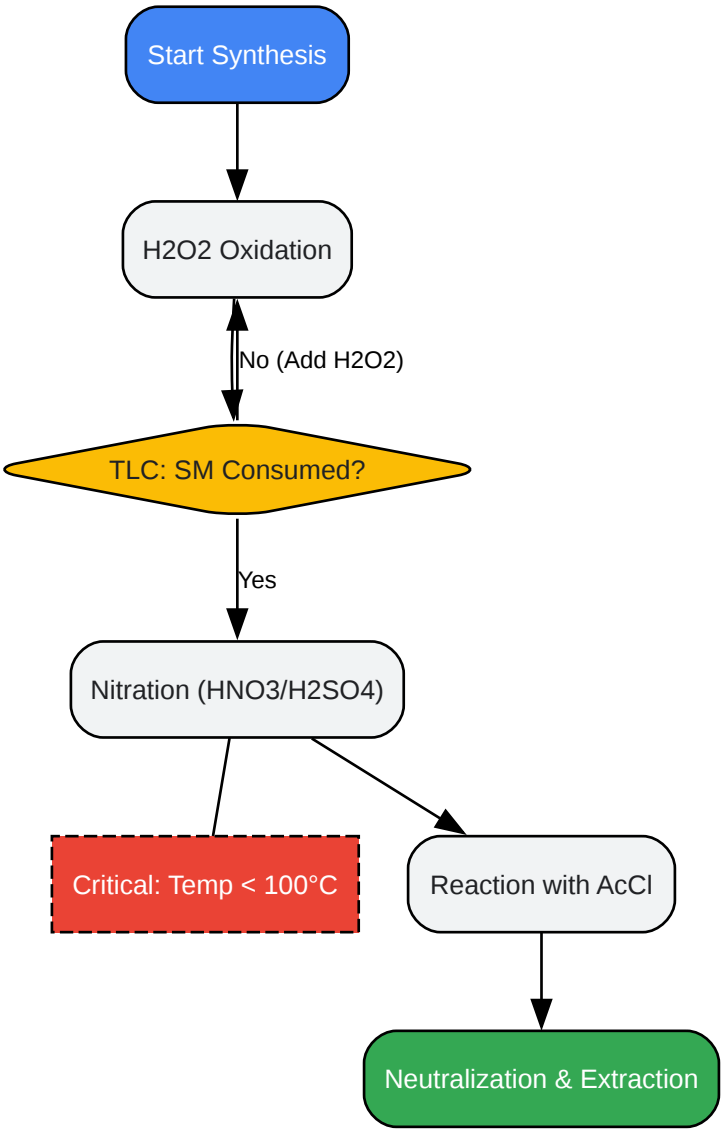
Critical Process Controls & Troubleshooting

Workflow Logic



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Caption: Operational workflow emphasizing the critical safety check during the nitration stage.

Troubleshooting Table

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Issue	Probable Cause	Corrective Action
Low Yield in Stage 1	Incomplete oxidation	Increase reaction time or H2O2 equivalents. Ensure temperature is maintained at 70°C.
Exotherm in Stage 2	Rapid addition of acid	Stop addition immediately. Cool flask. Add acid dropwise only when temp is stable.
Mixture of Isomers	Nitration at wrong position	Unlikely due to electronics, but verify temperature. High temp (>120°C) may degrade product.
Product is Oil	Residual solvent or impurities	Triturate with diethyl ether or hexane to induce crystallization.

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